

Application of Acid Yellow 172 in Polyamide Fiber Staining: Application Notes and Protocols

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Compound of Interest

Compound Name: C.I. Acid yellow 172

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Introduction

Acid Yellow 172, a monoazo acid dye, is utilized for dyeing various fibers, including wool, silk, and polyamide.[1] Its application in polyamide (nylon) fibers is of particular interest due to the vibrant yellow shades and good fastness properties it can impart. Polyamide fibers, synthetic polymers containing repeating amide linkages, possess terminal amino groups that serve as dye sites for anionic acid dyes under acidic conditions.[2][3] The dyeing process involves the formation of ionic bonds between the sulfonic acid groups of the dye and the protonated amino groups of the fiber, resulting in effective dye uptake and fixation.[2]

This document provides detailed application notes and protocols for the staining of polyamide fibers using Acid Yellow 172. The procedures and data presented are compiled from established methodologies for acid dyeing of polyamides and specific information available for Acid Yellow 172 and similar acid dyes.

Data Presentation

The following tables summarize key quantitative data relevant to the application of Acid Yellow 172 and other acid dyes on polyamide and similar fibers.

Table 1: Recommended Staining Protocol Parameters for Acid Dyes on Polyamide Fiber

Parameter	Value	Notes
Dye Concentration	0.5 - 4.0% (owf)	Concentration can be adjusted based on the desired shade intensity.[2]
Material to Liquor Ratio	1:20 - 1:150	Ensures even dye uptake and distribution.[4][5]
pH	4.0 - 6.0	Critical for protonating the amine groups in the polyamide fiber, facilitating dye-fiber interaction.[6][7][8]
Staining Temperature	90 - 100°C	Optimal temperature range for dye penetration and fixation. Dyeing can begin at 40°C and accelerates with increased temperature.[4][9]
Staining Time	30 - 60 minutes	Sufficient time for dye exhaustion at the optimal temperature.[4][10]
Leveling Agent	0.3 - 2.0%	Promotes uniform dye distribution and prevents uneven dyeing. Anionic leveling agents are commonly used.[9][11]
Acid Donor	1 - 2 ml/L	Used to gradually lower the pH of the dyebath, ensuring even dye uptake. Acetic acid or specific acid donor products can be used.[6][11]

(owf: on weight of fiber)

Table 2: Color Fastness of Acid Yellow 172 on Wool

Fastness Test	Grade (ISO)
Light Fastness	6 - 7
Soaping	4
Perspiration	5
Oxygen Bleaching	3 - 4
Seawater	4 - 5

Data adapted from World Dye Variety for Acid Yellow 172 on wool fabric, as specific fastness data on polyamide was not available in the search results.[1] It is important to note that fastness properties can vary depending on the fiber type, dye concentration, and finishing processes.[12]

Experimental Protocols

The following protocols provide a detailed methodology for the staining of polyamide fibers with Acid Yellow 172.

Protocol 1: Exhaust Dyeing of Polyamide Fiber

This protocol describes a standard laboratory procedure for dyeing polyamide fabric samples.

Materials:

- Polyamide fiber/fabric
- Acid Yellow 172 dye
- Acetic acid (or a suitable acid donor)
- Anionic leveling agent
- Distilled water
- Beakers or dyeing vessels

- Heating and stirring apparatus (e.g., water bath with magnetic stirrer)
- pH meter or pH indicator strips

Procedure:

- Preparation of the Dyebath:
 - Calculate the required amount of Acid Yellow 172 dye based on the weight of the polyamide fiber (e.g., 1.0% owf).
 - Prepare a stock solution of the dye by dissolving it in a small amount of hot distilled water.
 - In a separate vessel, prepare the dyebath with the required volume of distilled water to achieve the desired liquor ratio (e.g., 1:40).
 - Add the leveling agent (e.g., 1.0% owf) to the dyebath and stir until dissolved.
 - Add the dissolved dye solution to the dyebath and mix thoroughly.
 - Adjust the initial pH of the dyebath to approximately 6.0-7.0 using a small amount of acetic acid or an appropriate buffer.[6][9]
- Dyeing Process:
 - Introduce the pre-wetted polyamide fiber sample into the dyebath at a temperature of about 40°C.[9]
 - Add the acid donor or the remaining acetic acid to gradually lower the pH to the target range of 4.0-5.5.[4][6]
 - Begin heating the dyebath at a controlled rate (e.g., 1-2°C per minute).[13]
 - Raise the temperature to 98-100°C and maintain this temperature for 45-60 minutes, ensuring continuous agitation of the sample.[9][14]
- Rinsing and Drying:

- After the dyeing time is complete, allow the dyebath to cool down to about 70°C.
- Remove the dyed fiber from the dyebath and rinse it thoroughly with warm water, followed by a cold water rinse, until the water runs clear.
- Squeeze out the excess water and allow the fiber to air dry at room temperature.

Protocol 2: Post-Treatment for Improved Fastness

To enhance the wet fastness properties of the dyed polyamide, a fixation treatment can be applied.

Materials:

- Dyed polyamide fiber
- Tannic acid
- Formic acid
- Beakers or treatment vessels
- Heating apparatus

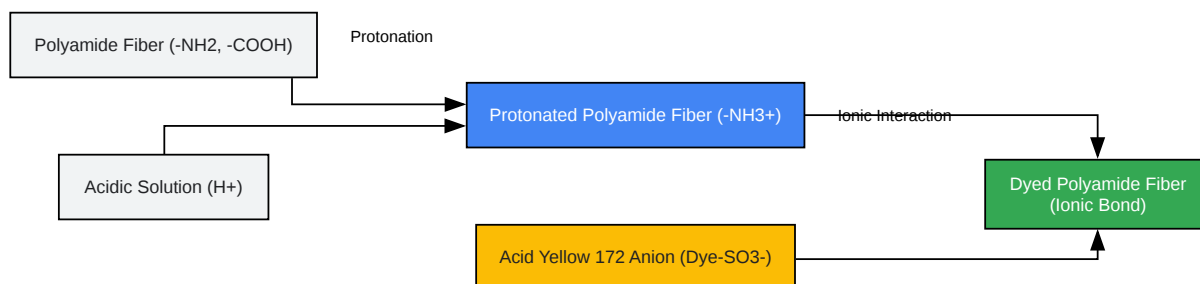
Procedure:

- Prepare a fixation bath containing 2.0% tannic acid (owf) and 1.0% formic acid (owf).
- Immerse the dyed and rinsed polyamide fiber in the fixation bath.
- Heat the bath to 60-80°C and treat for 20-30 minutes.[\[15\]](#)
- Remove the fiber, rinse thoroughly with cold water, and dry.

Visualizations

Signaling Pathway: Dye-Fiber Interaction

The following diagram illustrates the chemical interactions that occur during the dyeing of polyamide fibers with an acid dye like Acid Yellow 172.

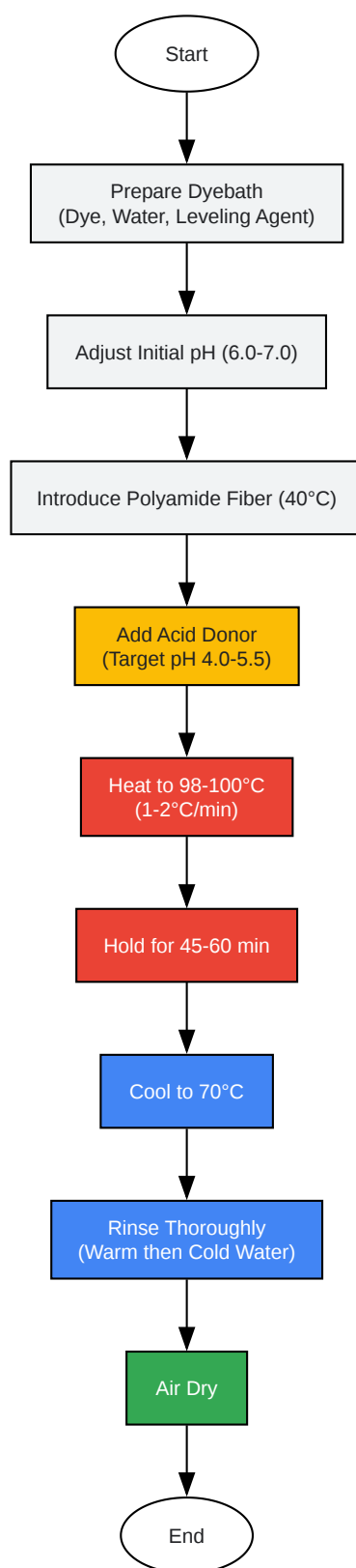


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Caption: Mechanism of Acid Dye Binding to Polyamide Fiber.

Experimental Workflow

This diagram outlines the general workflow for the laboratory-scale dyeing of polyamide fibers.



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Caption: Workflow for Polyamide Fiber Dyeing.

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